

Commercial Suppliers and Availability of Gabapentin-d4: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Gabapentin-d4				
Cat. No.:	B602477	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Gabapentin-d4**, a deuterated internal standard essential for the accurate quantification of the widely used anticonvulsant and analgesic drug, gabapentin. This document is intended for researchers, scientists, and drug development professionals who require reliable sources of **Gabapentin-d4** for bioanalytical studies, pharmacokinetic research, and other applications demanding precise measurement of gabapentin concentrations in various biological matrices.

Introduction

Gabapentin-d4 is a stable isotope-labeled analog of gabapentin, where four hydrogen atoms have been replaced with deuterium. This isotopic substitution results in a molecule with a higher mass-to-charge ratio (m/z) than the parent compound, while maintaining nearly identical physicochemical properties. These characteristics make **Gabapentin-d4** an ideal internal standard for mass spectrometry-based bioanalytical methods, such as liquid chromatographytandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis as it effectively compensates for variations in sample preparation, chromatographic retention time, and ionization efficiency, thereby ensuring the accuracy and precision of the analytical results.

Commercial Availability of Gabapentin-d4



A variety of chemical suppliers offer **Gabapentin-d4** for research purposes. The available products differ in format (e.g., neat solid, pre-dissolved solution), quantity, and purity. The following table summarizes the offerings from several prominent commercial suppliers. Researchers are advised to request a certificate of analysis from the supplier to verify the purity and isotopic enrichment of the specific lot they intend to purchase.

Supplier	Catalog Number	Format	Available Quantities	Purity
LGC Standards	TRC-KIT1237- 5X1ML	100 μg/mL in Methanol	5 x 1 mL	Not Specified
Cayman Chemical	18254	Solid	500 μg, 1 mg	≥95%[1][2]
MedchemExpres s	HY-A0057S	Solid	1 mg, 5 mg, 10 mg	99.44%[3]
Simson Pharma Limited	G010012	Solid	Inquire for details	Accompanied by Certificate of Analysis[4]
EvitaChem	EVT-1479180	Solid	Inquire for details	>95% (HPLC)[5]

Experimental Protocol: Quantification of Gabapentin in Human Plasma using Gabapentin-d4 by LC-MS/MS

The following protocol is a representative example of a validated bioanalytical method for the quantification of gabapentin in human plasma using **Gabapentin-d4** as an internal standard. This method is suitable for pharmacokinetic and bioequivalence studies.[6][7][8][9][10]

- 1. Materials and Reagents:
- Gabapentin analytical standard
- Gabapentin-d4 (internal standard)



- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free)
- 2. Preparation of Stock and Working Solutions:
- Gabapentin Stock Solution (1 mg/mL): Accurately weigh and dissolve gabapentin in methanol.
- Gabapentin-d4 Stock Solution (1 mg/mL): Accurately weigh and dissolve Gabapentin-d4 in methanol.
- Gabapentin Working Solutions: Prepare a series of working solutions by serially diluting the gabapentin stock solution with 50% methanol to create calibration standards and quality control (QC) samples.
- **Gabapentin-d4** Working Solution (Internal Standard): Dilute the **Gabapentin-d4** stock solution with methanol to a final concentration of 100 ng/mL.
- 3. Sample Preparation (Protein Precipitation):[7]
- To 100 μL of human plasma sample (calibration standard, QC, or unknown sample), add 20 μL of the Gabapentin-d4 working solution (100 ng/mL).
- Vortex mix for 10 seconds.
- Add 300 μL of acetonitrile to precipitate plasma proteins.
- Vortex mix for 1 minute.



- Centrifuge the samples at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 200 μL of the mobile phase.
- Vortex mix and transfer to an autosampler vial for LC-MS/MS analysis.
- 4. LC-MS/MS Conditions:
- Liquid Chromatography (LC) System: A high-performance liquid chromatography system capable of delivering a stable and reproducible gradient.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μm) is commonly used.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Flow Rate: 0.3 mL/min.
- Gradient: A typical gradient would start with a low percentage of mobile phase B, which is then ramped up to elute the analytes, followed by a re-equilibration step.
- Injection Volume: 5-10 μL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Gabapentin: m/z 172.1 → 154.1[8]
 - **Gabapentin-d4**: m/z 176.1 → 158.1
- 5. Data Analysis:

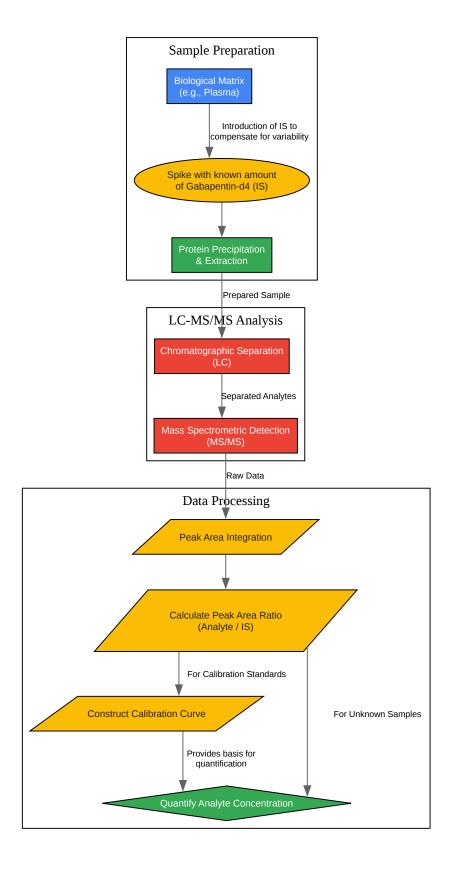


- The peak areas of gabapentin and **Gabapentin-d4** are integrated.
- A calibration curve is constructed by plotting the ratio of the peak area of gabapentin to the peak area of Gabapentin-d4 against the nominal concentration of the calibration standards.
- The concentration of gabapentin in the unknown samples is determined by interpolating their peak area ratios from the calibration curve.

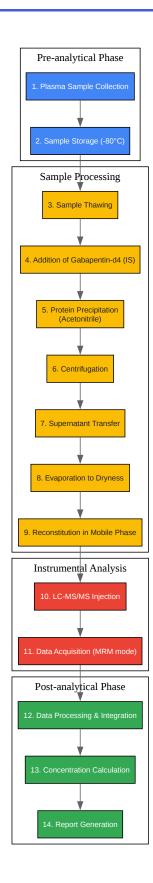
Visualizations

Logical Relationship of Internal Standard in Quantitative Bioanalysis









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- To cite this document: BenchChem. [Commercial Suppliers and Availability of Gabapentin-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602477#commercial-suppliers-and-availability-of-gabapentin-d4]

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